

An In-depth Technical Guide to 2'-Acetamido-3-methoxybenzophenone

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Compound of Interest

Compound Name: *n*-[2-(3-Methoxybenzoyl)phenyl]acetamide

CAS No.: 38824-10-1

Cat. No.: B14113770

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Abstract

This technical guide provides a comprehensive scientific overview of 2'-Acetamido-3-methoxybenzophenone, a compound of interest in medicinal chemistry and materials science. Due to the limited direct literature on this specific molecule, this guide establishes its precise chemical identity, proposes a logical synthetic pathway, and predicts its physicochemical and spectroscopic properties based on established principles and data from structurally analogous compounds. Furthermore, potential applications in drug discovery are explored, drawing parallels with related pharmacologically active benzophenone and acetamide derivatives. This document is intended to serve as a foundational resource to stimulate and guide future research into this promising chemical entity.

Introduction and Chemical Identity

The nomenclature "2'-Acetamido-3-methoxybenzophenone" suggests a benzophenone core with an acetamido group on one phenyl ring and a methoxy group on the other. According to

IUPAC nomenclature conventions for substituted benzophenones, the phenyl rings are distinguished as primed and unprimed. Assuming the acetamido group is at the 2-position of one ring and the methoxy group is at the 3-position of the other, a more precise IUPAC name is required to avoid ambiguity. For the purpose of this guide, we will define the structure as N-(2-benzoyl-6-methoxyphenyl)acetamide. This name unequivocally describes a molecule where the acetamido and methoxy substituents are on the same phenyl ring, ortho and meta to the point of attachment to the benzoyl group, respectively.

IUPAC Name and Synonyms

- IUPAC Name: N-(2-benzoyl-6-methoxyphenyl)acetamide
- Common Name: 2'-Acetamido-3-methoxybenzophenone
- Synonyms: While no widely recognized synonyms currently exist for this specific compound due to its novelty, logical alternatives could include:
 - 2-Acetamido-3-methoxybenzophenone
 - N-Acetyl-2-amino-3-methoxybenzophenone

Chemical Structure and Properties

The chemical and physical properties of N-(2-benzoyl-6-methoxyphenyl)acetamide are not extensively documented. However, we can predict these properties based on its structural features and by comparison with related compounds such as N-(2-methoxyphenyl)acetamide and various benzophenone derivatives.

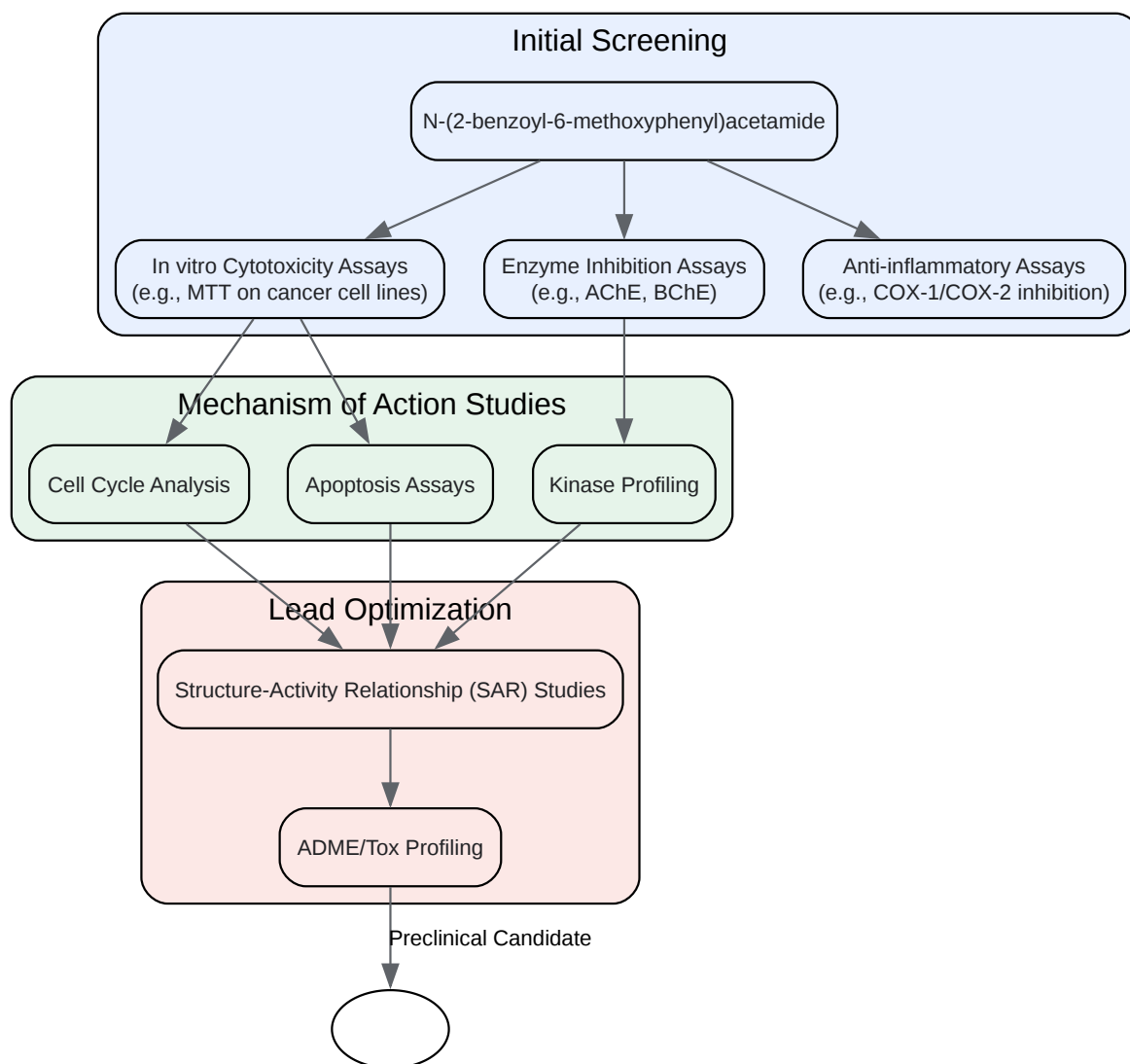
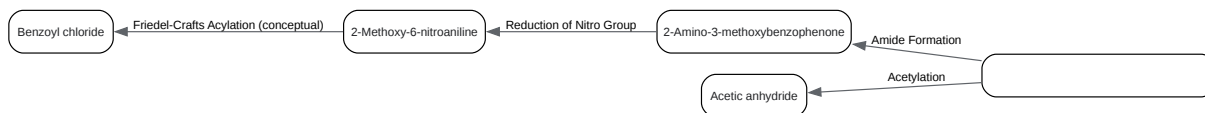
Property	Predicted Value/Information	Source/Basis for Prediction
Molecular Formula	C ₁₆ H ₁₅ NO ₃	Based on chemical structure
Molecular Weight	269.29 g/mol	Calculated from molecular formula
Appearance	Likely a white to off-white crystalline solid	Based on similar acetanilide and benzophenone compounds[1]
Melting Point	Expected to be in the range of 100-150 °C	Analogy with substituted acetanilides and benzophenones
Solubility	Likely soluble in organic solvents like ethanol, acetone, and dichloromethane; sparingly soluble in water	General solubility of aromatic ketones and amides
XLogP3	Predicted to be around 2.5-3.5	Estimation based on the presence of both polar (amide) and non-polar (aromatic rings) groups

Proposed Synthesis Pathway

A robust synthesis of N-(2-benzoyl-6-methoxyphenyl)acetamide can be envisioned through a multi-step process starting from readily available precursors. The key steps would involve the formation of the benzophenone core followed by the introduction of the acetamido group.

Retrosynthetic Analysis

A logical retrosynthetic approach would disconnect the amide bond, suggesting a late-stage acetylation of an amino-methoxy-benzophenone intermediate. This intermediate could be formed via a Friedel-Crafts acylation.



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Sources

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